An In-depth Technical Guide to 2',3',5'-Trideoxyadenosine: Properties and Applications

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Compound of Interest

Compound Name:	*2',3',5'-Trideoxyadenosine*
CAS No.:	*6612-70-0*
Cat. No.:	*B1211101*

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Introduction

2',3',5'-Trideoxyadenosine is a synthetic nucleoside analog that lacks hydroxyl groups at the 2', 3', and 5' positions of the ribose sugar. This structural modification confers unique chemical and physical properties, distinguishing it from its parent molecule, adenosine, and other deoxyadenosine derivatives. As a member of the dideoxynucleoside family, it holds significant interest for researchers in medicinal chemistry and drug discovery, primarily for its potential as a modulator of key biological pathways. This technical guide provides a comprehensive overview of the chemical and physical properties of **2',3',5'-Trideoxyadenosine**, its synthesis, and its established and potential biological activities, with a focus on its role as an inhibitor of adenylyl cyclase.

Chemical and Physical Properties

2',3',5'-Trideoxyadenosine is characterized by the molecular formula C10H13N5O and a molecular weight of approximately 219.24 g/mol .[1][2][3] Its systematic IUPAC name is 9-

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[(2R,5R)-5-methyloxolan-2-yl]purin-6-amine.[2] The compound is also known by several synonyms, including tridesoxyadenosine and SQ 22538.[2][3]

Structural and Physicochemical Data

Property	Value	Source
Molecular Formula	C10H13N5O	[1][2][3]
Molecular Weight	219.24 g/mol	[2][3]
IUPAC Name	9-[(2R,5R)-5-methyloxolan-2-yl]purin-6-amine	[2]
CAS Number	6612-70-0	[2]
XLogP3	0.8	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	5	[1]
Topological Polar Surface Area	78.9 Å²	[2]

While experimentally determined data for some physical properties are not readily available in the public domain, data for the closely related compound, 2',3',5'-Tri-O-acetyl-D-adenosine, shows a melting point of 168-170°C.[4] The solubility of nucleoside analogs can vary, with generally limited solubility in water and better solubility in organic solvents like dimethyl sulfoxide (DMSO) and ethanol.[5][6][7][8][9] The stability of nucleosides is pH and temperature-dependent. For instance, the related compound 2-chloro-2'-deoxyadenosine is stable at neutral and basic pH but decomposes at acidic pH, with the rate of decomposition increasing with lower pH and higher temperature.[10]

Synthesis of 2',3',5'-Trideoxyadenosine

A general synthetic route to **2',3',5'-Trideoxyadenosine** starts from the more readily available 2'-deoxyadenosine. The key transformation involves the removal of the 3' and 5' hydroxyl groups. A common strategy for this deoxygenation is the Barton-McCombie deoxygenation or a related method involving the formation of a thio intermediate followed by desulfurization.

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A plausible synthetic pathway involves the following conceptual steps:

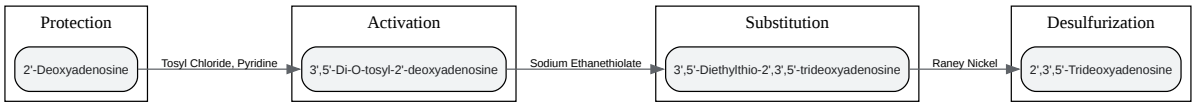

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Figure 1: Conceptual Synthetic Workflow for **2',3',5'-Trideoxyadenosine**. This diagram outlines the key transformations from 2'-deoxyadenosine to the final product.

Experimental Protocol Outline

A detailed experimental protocol would involve the following key stages:

- TOSYLATION: Protection of the 3' and 5' hydroxyl groups of 2'-deoxyadenosine as tosylates. This is typically achieved by reacting 2'-deoxyadenosine with tosyl chloride in a suitable base like pyridine.
- THIOETHER FORMATION: Nucleophilic displacement of the tosyl groups with a thiol, such as ethanethiol, to form the corresponding 3',5'-dithioether derivative.
- DESULFURIZATION: The final step is the reductive cleavage of the carbon-sulfur bonds using a desulfurizing agent. Raney nickel is a classic and effective reagent for this transformation.[11][12][13] The reaction is typically carried out by refluxing the thioether with an excess of Raney nickel in a solvent like ethanol.

Raney Nickel Reduction: A Critical Step

The desulfurization with Raney nickel is a powerful method in organic synthesis for the hydrogenolysis of carbon-sulfur bonds.[13] The Raney nickel catalyst is typically prepared by treating a nickel-aluminum alloy with a concentrated sodium hydroxide solution.[14] The procedure involves the addition of the alloy to the aqueous base, followed by thorough washing of the resulting nickel catalyst to remove residual alkali and aluminum salts.[14] For the

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desulfurization reaction, the thio-nucleoside is heated with a suspension of the activated Raney nickel in a suitable solvent.[11]

Spectral Characterization

While specific, publicly available spectra for **2',3',5'-Trideoxyadenosine** are scarce, its spectral characteristics can be predicted based on its structure and data from related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show signals corresponding to the protons of the adenine base (H-2 and H-8) in the aromatic region. The sugar protons will appear in the upfield region. The absence of signals for the 2', 3', and 5' hydroxyl protons will be a key feature. The methyl group at the 5' position will likely appear as a doublet.

- ^{13}C NMR: The carbon NMR spectrum will show resonances for the carbons of the adenine base and the sugar moiety. The absence of carbons bearing hydroxyl groups at the 2', 3', and 5' positions will be characteristic.

Mass Spectrometry (MS)

The mass spectrum of **2',3',5'-Trideoxyadenosine** is expected to show a molecular ion peak ([M]+ or [M+H]+) corresponding to its molecular weight (219.24). Fragmentation patterns in nucleoside mass spectra often involve the cleavage of the glycosidic bond between the sugar and the base, leading to fragments corresponding to the adenine base and the trideoxyribose sugar.[10][15]

Biological Activity and Mechanism of Action

The primary biological target of **2',3',5'-Trideoxyadenosine** and its analogs is adenylyl cyclase (AC).[16][17][18] Adenylyl cyclase is a key enzyme in signal transduction pathways, responsible for the conversion of ATP to the second messenger cyclic AMP (cAMP).[16][19]

Inhibition of Adenylyl Cyclase

2',3',5'-Trideoxyadenosine and related dideoxynucleosides act as P-site inhibitors of adenylyl cyclase.[20][21] The "P-site" is a regulatory site on the enzyme that is distinct from the catalytic

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site where ATP binds.[21] Inhibition via the P-site is typically non-competitive or uncompetitive with respect to ATP.[20]

The binding of P-site inhibitors like 2',5'-dideoxyadenosine can potently suppress the activity of adenylyl cyclase, leading to a decrease in intracellular cAMP levels.[17] For instance, 2',5'-dideoxyadenosine has been shown to be a potent, non-competitive inhibitor of adenylyl cyclase with an IC50 of 3 µM.[17] While a specific IC50 value for **2',3',5'-Trideoxyadenosine** is not readily available in the cited literature, its structural similarity to other potent dideoxyadenosine inhibitors suggests it likely acts through a similar mechanism and with significant potency.

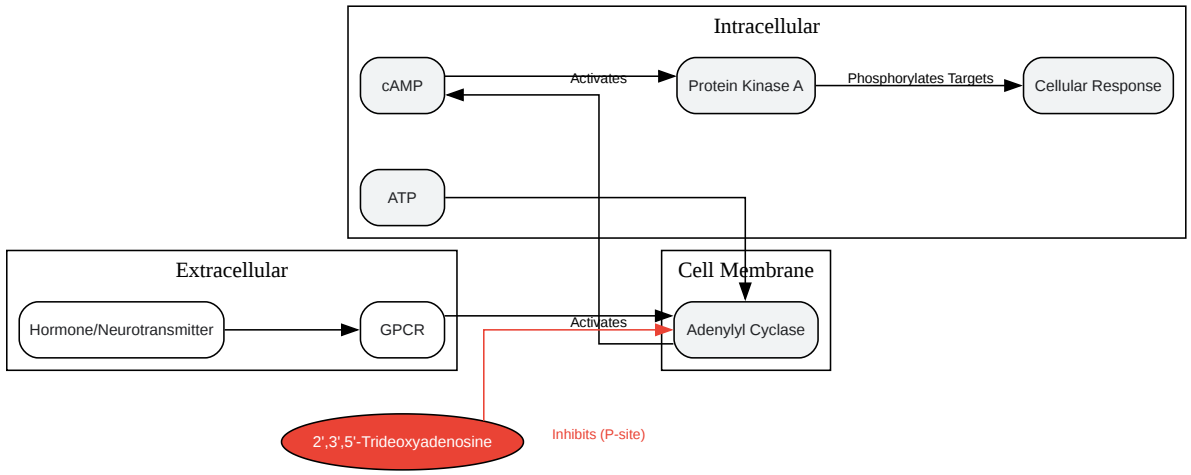

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Figure 2: Mechanism of Adenylyl Cyclase Inhibition by **2',3',5'-Trideoxyadenosine**. The diagram illustrates the canonical adenylyl cyclase signaling pathway and the inhibitory action of **2',3',5'-Trideoxyadenosine** at the P-site of the enzyme.

The inhibition of adenylyl cyclase by **2',3',5'-Trideoxyadenosine** and its analogs makes them valuable tools for studying cAMP-mediated signaling pathways. By reducing cAMP levels,

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these compounds can be used to investigate the role of this second messenger in a wide range of cellular processes, including hormone action, neurotransmission, and cell proliferation.

Applications in Research and Drug Development

The ability of **2',3',5'-Trideoxyadenosine** to inhibit adenylyl cyclase positions it as a valuable research tool and a potential lead compound in drug discovery.

Research Applications

- Elucidating cAMP Signaling Pathways: As a specific inhibitor of adenylyl cyclase, **2',3',5'-Trideoxyadenosine** can be used to dissect the roles of cAMP in various physiological and pathological processes.[16]
- Target Validation: It can be employed to validate adenylyl cyclase as a therapeutic target in different disease models.

Potential Therapeutic Applications

Given the ubiquitous role of cAMP in cellular function, modulation of its levels has therapeutic potential in a variety of diseases. While **2',3',5'-Trideoxyadenosine** itself is primarily a research compound, the understanding of its mechanism of action can inform the development of more potent and selective adenylyl cyclase inhibitors for conditions such as:

- Cancer: Dysregulation of cAMP signaling has been implicated in the growth and proliferation of some cancer cells.
- Cardiovascular Diseases: cAMP plays a crucial role in regulating heart rate and contractility.
- Neurological Disorders: cAMP is involved in neuronal signaling and plasticity.

Conclusion

2',3',5'-Trideoxyadenosine is a synthetically accessible nucleoside analog with distinct chemical and physical properties arising from the absence of three hydroxyl groups on its ribose moiety. Its primary recognized biological activity is the inhibition of adenylyl cyclase through a P-site-mediated mechanism, making it a valuable probe for studying cAMP signaling. While further research is needed to fully characterize its physical properties and to explore its

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full therapeutic potential, **2',3',5'-Trideoxyadenosine** and its analogs represent an important class of molecules for both fundamental research and drug discovery efforts targeting the adenylyl cyclase pathway.

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